

improving the efficiency of hydrocarbon extraction in the Sakhalin-II project

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Technical Support Center: Sakhalin-II Hydrocarbon Extraction Efficiency

This center provides technical guidance, troubleshooting protocols, and frequently asked questions for researchers and engineers focused on optimizing hydrocarbon extraction within the Sakhalin-II project.

Frequently Asked Questions (FAQs)

Q1: What are the primary enhanced oil recovery (EOR) methods suitable for the geological conditions of the Sakhalin-II fields?

A1: Given the characteristics of the Piltun-Astokhskoye and Lunskoye fields, several EOR methods are applicable. Primary recovery relies on natural reservoir pressure, while secondary methods, like water and gas injection, are used to maintain pressure and displace hydrocarbons.^{[1][2]} For improving efficiency further, tertiary EOR techniques should be considered. Gas injection, using miscible gases like carbon dioxide (CO₂) or nitrogen, can reduce oil viscosity and improve flow.^{[1][3]} Chemical injection methods, such as polymer flooding, can increase the effectiveness of waterfloods by improving sweep efficiency.

Q2: How do the severe climatic and seismic conditions at Sakhalin Island affect extraction operations and efficiency?

A2: The Sakhalin-II project operates in one of the world's most challenging environments, characterized by extreme cold, heavy sea ice, and high seismic activity.^{[4][5]} These conditions necessitate specialized engineering for all infrastructure, including platforms and pipelines, to ensure structural integrity and operational safety.^[4] For instance, ice management techniques are employed to protect offshore facilities and ensure year-round production is possible.^{[6][7]} Operationally, these conditions can lead to equipment stress, logistical challenges in servicing wells, and require robust contingency plans, all of which can impact overall extraction efficiency.

Q3: What is the role of the Onshore Processing Facility (OPF) in the extraction workflow?

A3: The Onshore Processing Facility (OPF) is a critical component of the Sakhalin-II infrastructure.^[8] Its primary function is to process the raw hydrocarbons (natural gas, condensate, and oil) received from the offshore platforms.^{[8][9]} This involves separating impurities, water, and sand, and separating the hydrocarbons into distinct streams before they are transported via the TransSakhalin pipelines to the oil export terminal and the liquefied natural gas (LNG) plant in the south of the island.^{[9][10]} Efficient processing at the OPF is vital for meeting the quality specifications for export and downstream use.

Q4: What are common causes of hydrocarbon releases (HCRs) and how can they be mitigated to improve operational efficiency and safety?

A4: A significant percentage of hydrocarbon releases can be attributed to human factors, including inadequate planning, procedural failures, and poor communication between onshore and offshore teams.^[11] Equipment and design issues also contribute.^[11] Mitigation strategies to improve efficiency and safety involve robust organizational integrity, including comprehensive staff training, clear and well-vetted procedures, and improved competency management.^[11] Implementing a proactive maintenance culture rather than a reactive one is crucial for preventing asset failure.

Quantitative Data Summary

The following table summarizes key quantitative data for the Sakhalin-II project's primary fields.

Metric	Piltun-Astokhskoye Field (Oil)	Lunskoye Field (Gas)	Total Project / Other Infrastructure
Estimated Reserves	Part of the total 1.2 billion barrels of oil [8][10]	Part of the total 500 billion m ³ of gas [8][10]	-
Platform Production Capacity	PA-A (Molikpaq): ~90,000 bbl/day [6] PA-B: ~70,000 bbl/day oil; 2.8 million m ³ /day gas [8]	LUN-A: ~51 million m ³ /day gas [9]	-
Onshore Processing Facility Capacity	-	-	Gas: 51 million m ³ /day Condensate/Oil : 9,500 m ³ /day [10]
LNG Plant Capacity	-	-	9.6 million tonnes per year [8]
Oil Export Terminal Storage	-	-	1.2 million barrels [7]

Troubleshooting Guides

Issue 1: Gradual Decline in Well Production Rate Under Stable Reservoir Pressure

- Possible Cause: Wellbore damage or "skin effect" caused by the accumulation of paraffins, asphaltenes, or scale in the near-wellbore formation, restricting flow. Another cause could be emulsion formation.
- Troubleshooting Steps:
 - Data Analysis: Review production history, pressure-volume-temperature (PVT) analysis of the reservoir fluid, and well test data to characterize the decline.
 - Wellbore Inspection: Run production logging tools (PLT) to identify the fluid entry points and detect any blockages.

- Fluid Sampling: Collect downhole fluid samples to test for emulsion tendencies, paraffin wax appearance temperature (WAT), and asphaltene content.
- Remediation Protocol:
 - If paraffin or asphaltene is confirmed, perform a well stimulation treatment using solvents or hot oiling.
 - If scale is the issue, an acidizing treatment may be necessary to dissolve the carbonate or sulfate scale.[3]
 - If emulsions are present, optimize the demulsifier injection strategy.

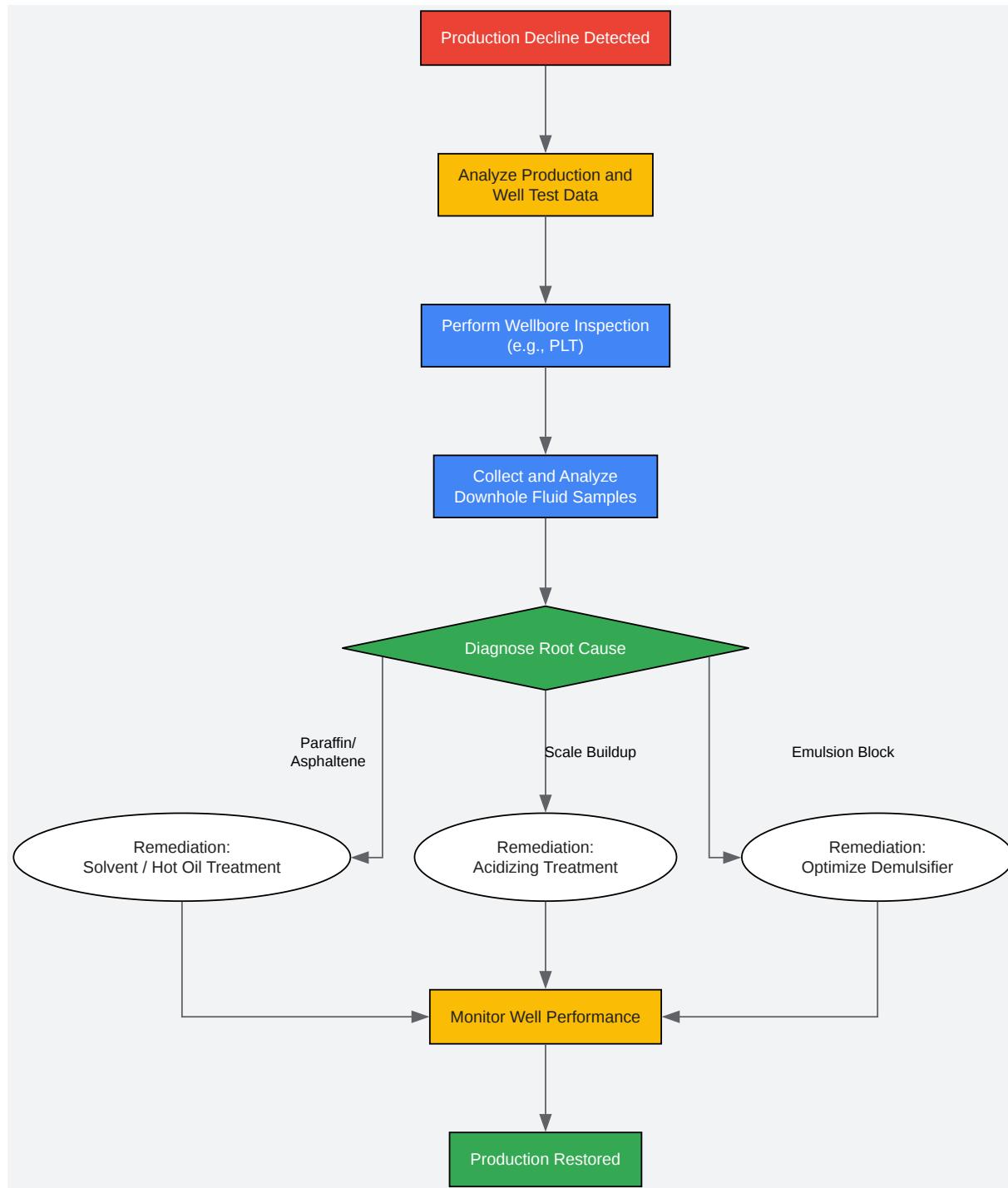
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Diagram 1: Troubleshooting workflow for well production decline.

Issue 2: Increasing Water Cut in Produced Fluids

- Possible Cause: Water coning due to high production drawdown, water channeling through high-permeability streaks in the reservoir, or loss of integrity in casing or packers.
- Troubleshooting Steps:
 - Source Identification: Use production logging and water-flow logs to determine the source of water entry into the wellbore.
 - Reservoir Analysis: Update the reservoir model with the new data to understand the water movement dynamics. Effective reservoir management is critical to maximizing recovery.[3]
 - Mechanical Integrity Check: Perform a well integrity test to check for leaks in the casing, tubing, or packer seals.
 - Remediation Protocol:
 - If water coning is the issue, reduce the production rate to below the critical rate.
 - For channeling, consider injecting polymer gels or other conformance control agents into the high-permeability zones to block water flow.
 - If a mechanical leak is found, a workover operation is required to repair the casing or replace the packer.

Experimental Protocols

Protocol: Water-Alternating-Gas (WAG) Injection for Enhanced Oil Recovery

This protocol describes a method to improve oil recovery by injecting alternating slugs of water and gas, which can enhance macroscopic sweep efficiency.

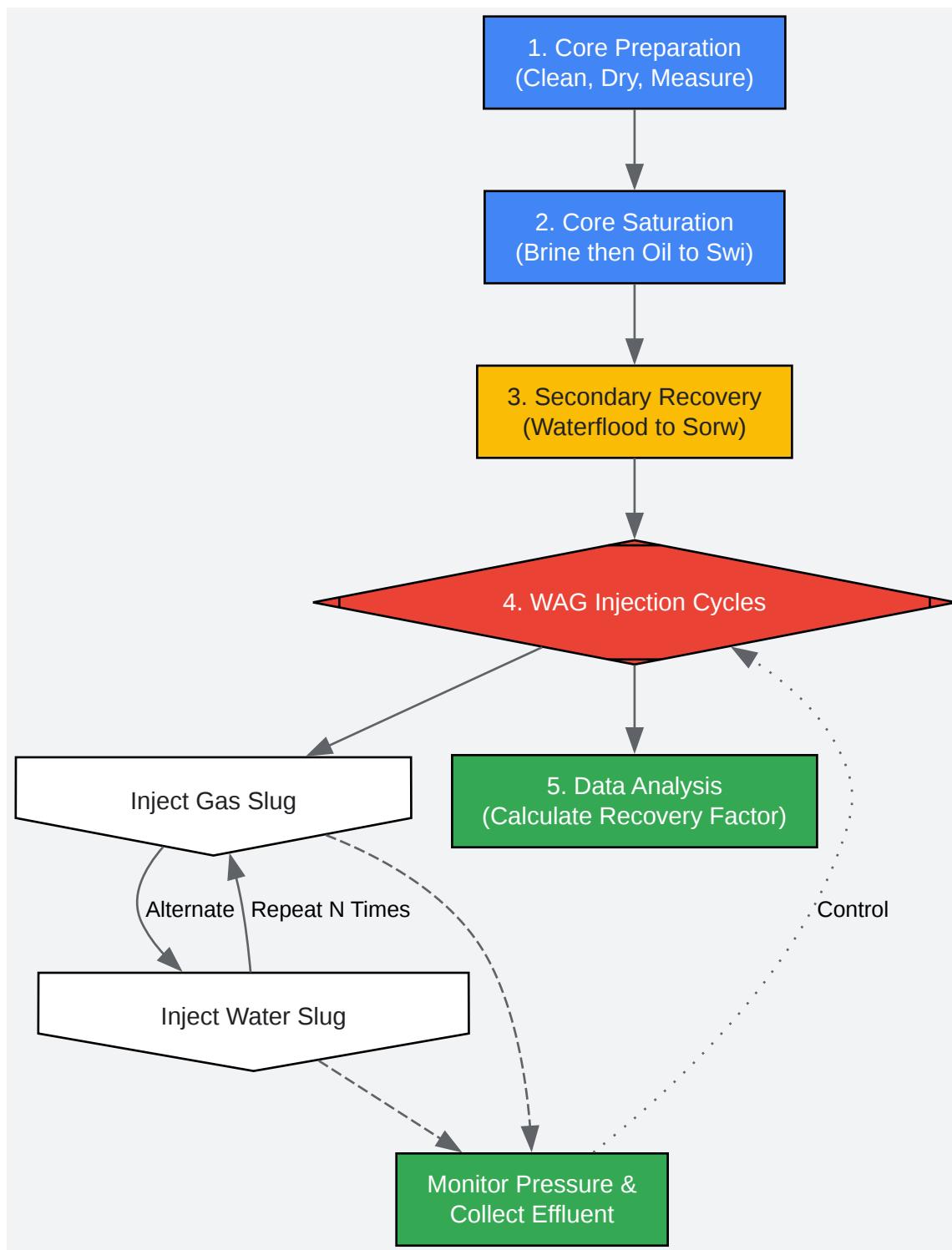
1. Objective: To evaluate the effectiveness of WAG injection in displacing residual oil from a core sample representative of a Sakhalin-II reservoir.
2. Materials & Equipment:

- Reservoir core plug
- Core flooding apparatus (core holder, pumps, pressure transducers, temperature controller)
- Fluids: Synthetic brine (matching reservoir water), crude oil from the target field, injection gas (CO₂ or N₂)
- Effluent collection system and fluid separator
- Gas chromatograph for analyzing produced fluids

3. Methodology:

- Core Preparation: Clean and dry the core plug. Measure its porosity and permeability.
- Saturation: Saturate the core with synthetic brine, followed by flooding with crude oil to establish initial water saturation (Swi) and original oil in place (OOIP).
- Secondary Recovery (Waterflooding): Inject brine into the core at a constant rate until oil production ceases. This simulates secondary recovery and establishes the residual oil saturation (Sorw).[3]
- Tertiary Recovery (WAG Injection):
 - Inject a slug of gas (e.g., 0.1 pore volume) into the core.
 - Follow with a slug of brine (e.g., 0.1 pore volume).
 - Repeat this alternating injection for a predetermined number of cycles.
 - Continuously monitor pressure differentials and collect all produced fluids (oil, water, gas).
- Data Analysis:
 - Calculate the incremental oil recovery factor for each WAG cycle.
 - Analyze the composition of the produced gas and oil to assess the miscibility conditions achieved.

- Plot oil recovery vs. pore volumes injected.



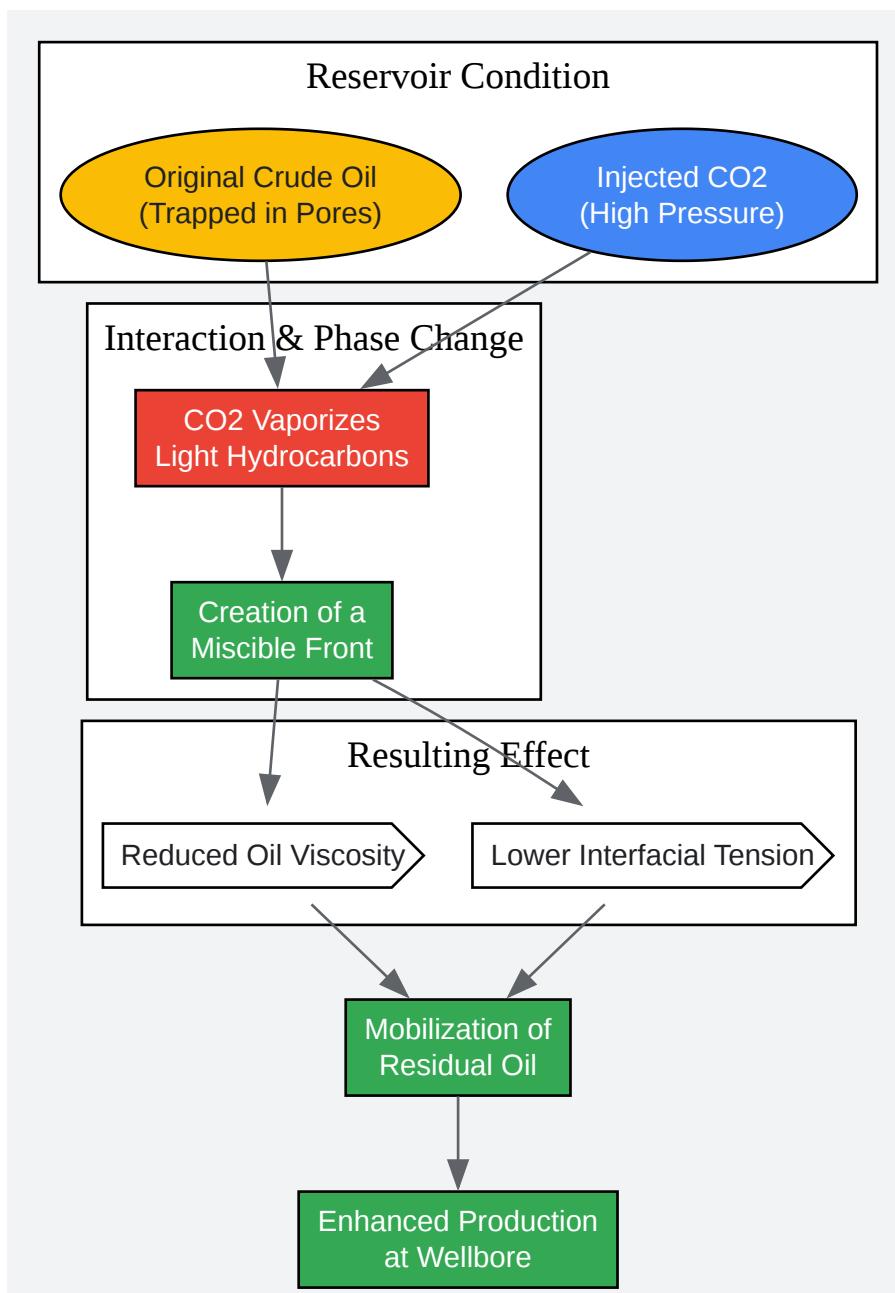
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Diagram 2: Experimental workflow for Water-Alternating-Gas (WAG) injection.

Signaling Pathway Visualization

Mechanism: CO2 Miscible Flooding for Enhanced Oil Recovery

This diagram illustrates the process of miscible gas injection, a highly effective EOR technique. When CO₂ is injected into a reservoir under high pressure, it does not mix directly with the oil but instead vaporizes the lighter hydrocarbon components. This creates a new fluid phase that is miscible with the original crude oil, significantly reducing its viscosity and interfacial tension, which allows it to be mobilized and produced more easily.[1][3]



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Diagram 3: Mechanism of CO2 miscible flooding EOR process.

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